

# Proper Disposal of Ravenine: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ravenine*

Cat. No.: *B120983*

[Get Quote](#)

For immediate release: This document provides essential safety and logistical information for the proper disposal of **Ravenine**, a quinoline alkaloid research chemical. The following procedures are designed to ensure the safety of laboratory personnel and to maintain environmental compliance. Researchers, scientists, and drug development professionals should adhere to these guidelines to mitigate risks associated with the handling and disposal of this bioactive compound.

Given the limited availability of a specific Safety Data Sheet (SDS) for **Ravenine**, a cautious approach is mandated. It should be treated as a hazardous chemical waste, with all handling and disposal procedures reflecting this classification. The information herein is based on best practices for the disposal of hazardous alkaloid and quinoline-based research chemicals.

## Immediate Safety Precautions

Before initiating any disposal procedures, it is crucial to don the appropriate Personal Protective Equipment (PPE). Due to the potential hazards associated with quinoline alkaloids, which can include toxicity and irritation, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a full-face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.
- Body Protection: A properly fastened laboratory coat.

- Respiratory Protection: A fume hood should be used when handling **Ravenine** powder or creating solutions to avoid inhalation of dust or aerosols.

## Quantitative Data Summary

As specific toxicological data such as an LD50 for **Ravenine** is not readily available in the public domain, a quantitative risk assessment is limited. The following table summarizes the known physical and chemical properties of **Ravenine**. In the absence of specific toxicity data, researchers should handle **Ravenine** with a high degree of caution.

Property	Value	Source
Chemical Formula	C <sub>15</sub> H <sub>17</sub> NO <sub>2</sub>	[1]
Molecular Weight	243.30 g/mol	[1]
CAS Number	20105-22-0	[2]
Appearance	Powder (presumed)	General knowledge
Solubility	Soluble in organic solvents such as DMSO	General knowledge

## Step-by-Step Disposal Protocol

The disposal of **Ravenine** and any materials contaminated with it must be handled as hazardous chemical waste. Under no circumstances should **Ravenine** or its solutions be disposed of down the drain or in regular solid waste.

- Waste Segregation and Collection:
  - All disposable materials that have come into contact with **Ravenine**, including gloves, weighing papers, pipette tips, and contaminated bench paper, must be collected in a designated hazardous waste container.
  - Unused or expired **Ravenine** powder should be kept in its original, tightly sealed container for disposal.

- Solutions containing **Ravenine** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Waste Container Labeling:
  - All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
  - The label must include the full chemical name: "**Ravenine**."
  - Indicate the approximate concentration and quantity of the waste.
  - Note the date when the waste was first added to the container.
- Storage of Hazardous Waste:
  - Waste containers must be kept securely sealed at all times, except when adding waste.
  - Store the sealed waste containers in a designated and secure satellite accumulation area within the laboratory. This area should be away from general laboratory traffic and incompatible chemicals.
- Final Disposal Procedure:
  - Once the hazardous waste container is full, or if it has been in storage for a period approaching your institution's limit (often six months to a year), arrange for its collection.
  - Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste management provider to schedule a pickup.
  - Do not attempt to transport hazardous waste off-site yourself.

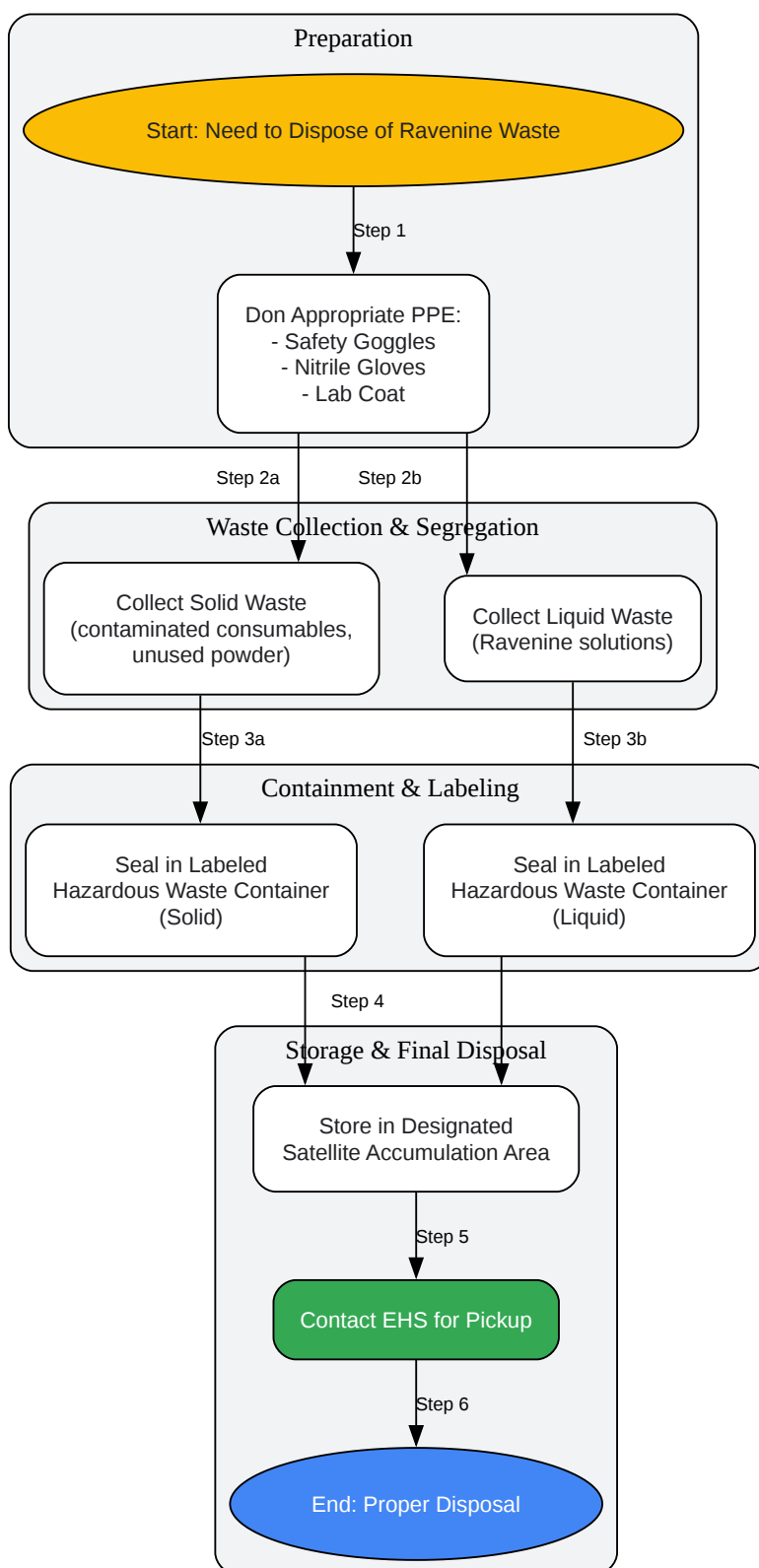
## Experimental Protocols Cited

While no specific experimental protocols for **Ravenine** disposal were found, the general principles of handling and disposing of potent bioactive research chemicals are well-

established. The procedures outlined above are based on guidelines for handling similar hazardous compounds in a laboratory setting.

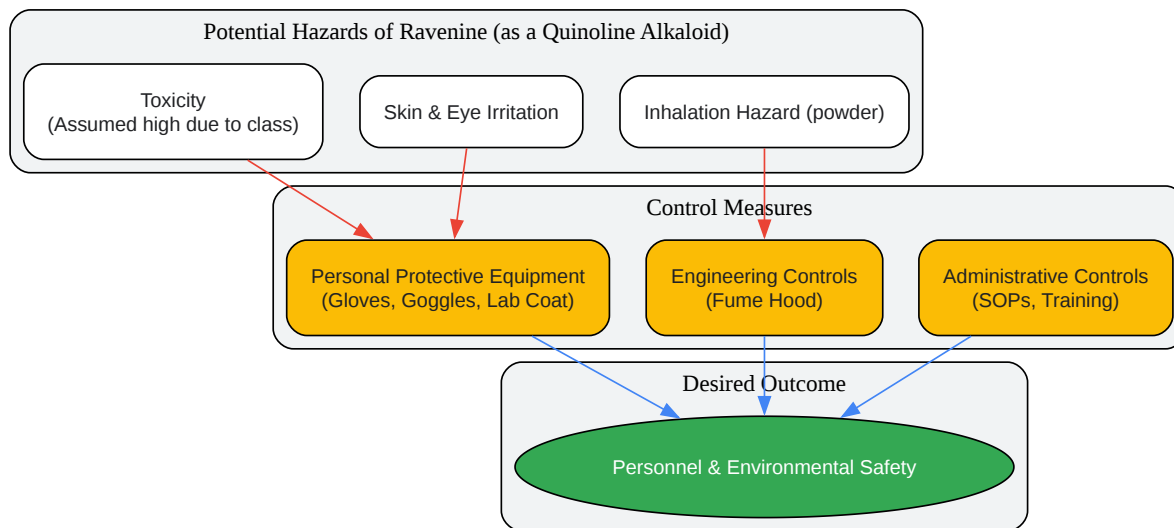
## Mandatory Visualizations

The following diagrams illustrate the recommended workflow for the proper disposal of **Ravenine** and the logical relationship of safety precautions.



[Click to download full resolution via product page](#)

Caption: **Ravenine** Disposal Workflow.



[Click to download full resolution via product page](#)

Caption: **Ravenine** Safety Logic.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ravenine | C<sub>15</sub>H<sub>17</sub>NO<sub>2</sub> | CID 21763830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ravenine | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Proper Disposal of Ravenine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120983#ravenine-proper-disposal-procedures]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)